

Application Note: Radionuclidic Purity of Strontium-82 via High-Resolution Gamma Spectroscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Strontium-82**

Cat. No.: **B1233234**

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Audience: Researchers, scientists, and drug development professionals involved in the production and quality control of radiopharmaceuticals.

Purpose: This document provides a detailed protocol for determining the radionuclidic purity of **Strontium-82** (Sr-82) using high-resolution gamma-ray spectroscopy. Sr-82 is the parent radionuclide in the Sr-82/Rubidium-82 (Rb-82) generator system, which is widely used for Positron Emission Tomography (PET) myocardial perfusion imaging.[\[1\]](#) Ensuring the purity of Sr-82 is critical to prevent unnecessary radiation dose to patients from long-lived impurities.[\[2\]](#)

Principle of the Method

Gamma-ray spectroscopy is a non-destructive analytical technique used to identify and quantify gamma-emitting radionuclides.[\[3\]](#) Each radionuclide has a unique decay scheme, emitting gamma rays at characteristic energies. By measuring the energy spectrum of a sample, the constituent radionuclides can be identified and their activities calculated.

For Sr-82, which decays via electron capture and does not emit significant gamma rays itself, its purity and activity are typically determined by measuring the gamma emissions from its short-lived daughter, Rb-82 (Half-life: ~75 seconds), after secular equilibrium has been established.[\[4\]](#)[\[5\]](#) The primary emissions from the Sr-82/Rb-82 system are the 511 keV photons from positron-electron annihilation and a prominent 776.5 keV gamma ray from Rb-82 decay.[\[5\]](#)[\[6\]](#)

The primary radionuclidic impurity of concern is Strontium-85 (Sr-85), which is often co-produced during the manufacturing process of Sr-82.^{[2][4]} Other potential impurities may include Rubidium-83 (Rb-83) and Rubidium-84 (Rb-84).^[5] Gamma spectroscopy allows for the detection and quantification of these impurities by identifying their unique gamma-ray photopeaks.

Key Decay Characteristics and Purity Specifications

The successful identification of Sr-82 and its impurities relies on understanding their decay characteristics.

Table 1: Decay Characteristics of Sr-82, Rb-82, and Common Impurities

Radionuclide	Half-Life	Decay Mode	Key Gamma Energies (keV)
Strontium-82 (Sr-82)	25.35 days ^{[7][8]}	Electron Capture (EC)	Assayed via Rb-82 daughter
Rubidium-82 (Rb-82)	1.273 minutes ^[6]	β^+ (95.5%), EC (4.5%)	511.0 (Annihilation), 776.5
Strontium-85 (Sr-85)	64.85 days ^[7]	Electron Capture (EC)	514.0
Rubidium-83 (Rb-83)	86.2 days	Electron Capture (EC)	520.4, 529.6, 552.6

| Rubidium-84 (Rb-84) | 32.9 days | EC, β^+ , β^- | 881.6 |

Radionuclidic purity is critical for patient safety. Regulatory bodies and pharmacopoeias define strict limits for impurities in Sr-82/Rb-82 generators.

Table 2: Typical Radionuclidic Purity Specifications for Sr-82/Rb-82 Generators

Impurity	Limit at Elution Time	Reference
Strontium-82 (Sr-82)	$\leq 0.02 \mu\text{Ci}$ per mCi Rb-82	^{[1][9]}
Strontium-85 (Sr-85)	$\leq 0.2 \mu\text{Ci}$ per mCi Rb-82	^{[1][9]}

| All other gamma emitters | ≤ 0.01 mCi per mCi Sr-82 |[\[5\]](#) |

Instrumentation and Materials

- High-Purity Germanium (HPGe) Detector: Coaxial type, with high resolution (e.g., <2.0 keV FWHM at 1332.5 keV) and high efficiency.
- Lead Shielding: To reduce background radiation.
- Multichannel Analyzer (MCA): With associated electronics (amplifier, ADC).[\[10\]](#)
- Gamma Spectroscopy Software: For data acquisition and analysis.
- Calibrated Radioactive Sources: Multi-gamma point source (e.g., ^{152}Eu , ^{133}Ba) for energy and efficiency calibration.
- Sample Vials: Of a consistent and reproducible geometry (e.g., 20 mL glass vials).
- Sr-82 Sample: Solution of Strontium Chloride in dilute HCl.[\[5\]](#)

Experimental Protocol

The following protocol outlines the steps for performing a radionuclidic purity analysis of an Sr-82 sample.

System Setup and Calibration

- Energy Calibration:
 - Place a calibrated multi-gamma source (e.g., ^{152}Eu) at a fixed distance from the HPGe detector.
 - Acquire a spectrum for a sufficient duration to obtain well-defined photopeaks across the energy range of interest (approx. 60 keV to 2000 keV).[\[3\]](#)
 - Using the spectroscopy software, perform an energy calibration by fitting a polynomial function to the known gamma-ray energies of the source versus the channel number of the corresponding photopeaks.

- Efficiency Calibration:
 - Using the same geometry as the energy calibration, acquire a spectrum from the calibrated source.
 - The software will use the known activities and branching ratios of the calibration source's gamma emissions to generate an efficiency curve (detector efficiency vs. gamma-ray energy). This curve is crucial for calculating the activity of unknown radionuclides.

Sample Preparation and Measurement

- Sample Preparation:
 - Pipette a precise, known volume of the Sr-82 solution into a standard sample vial.
 - Seal the vial. For accurate assay of Sr-82 via its Rb-82 daughter, the sample should be allowed to stand for at least 2 hours to ensure secular equilibrium is reached.
- Background Measurement:
 - Place an empty, identical vial in the detector shield.
 - Acquire a background spectrum for a duration at least as long as the planned sample count time. This spectrum will be subtracted from the sample spectrum to account for environmental radiation.
- Sample Acquisition:
 - Replace the empty vial with the prepared Sr-82 sample, ensuring the geometry is identical to the calibration setup.
 - Acquire the gamma-ray spectrum. The counting time should be long enough to achieve adequate statistical significance for the peaks of any potential impurities.

Data Analysis and Purity Calculation

- Spectrum Analysis:

- Perform a background subtraction on the acquired sample spectrum.
 - Identify the prominent photopeaks. The spectrum should be dominated by the 511.0 keV annihilation peak and the 776.5 keV peak from the Rb-82 daughter.[6]
 - Carefully examine the spectrum for other peaks. Specifically, search for the 514.0 keV peak of Sr-85. Note that this peak is very close to the 511.0 keV annihilation peak and requires a high-resolution detector to resolve.
 - Search for other potential impurities listed in Table 1 at their respective energies.
- Activity Calculation:
 - For each identified photopeak (of the primary nuclide and impurities), calculate the activity (A) using the following formula:

“

$$A \text{ (Bq)} = \text{Net Peak Area} / (t \times \varepsilon \times Iy)$$

Where:

- Net Peak Area: Total counts in the photopeak minus background.
- t: Acquisition live time in seconds.
- ε: Detector efficiency at the peak energy (from the calibration curve).
- Iy: Branching ratio (gamma-ray intensity) for the specific emission.

- Radionuclidic Purity Calculation:

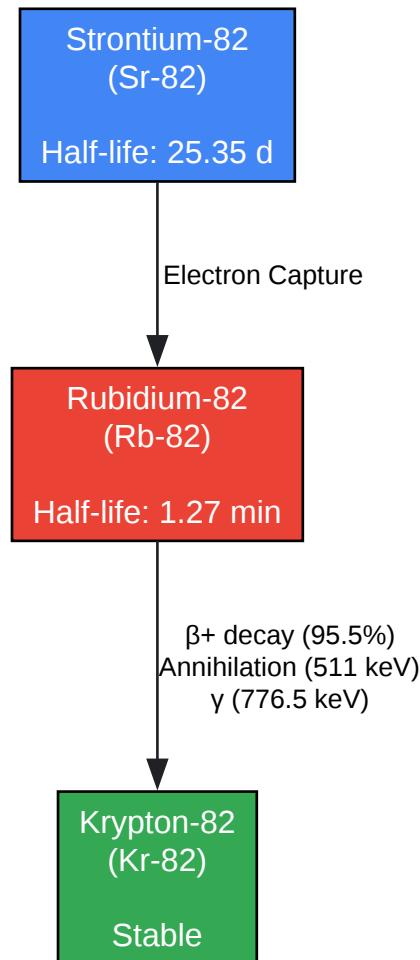
- Calculate the activity of Sr-82 based on the activity of the 776.5 keV peak of its Rb-82 daughter (assuming equilibrium).

- Calculate the activity of each identified impurity radionuclide.
- Express the radionuclidic purity as the ratio of the impurity activity to the Sr-82 activity, typically in units of $\mu\text{Ci}/\text{mCi}$ or as a percentage.
- Compare the results against the specifications outlined in Table 2.

Visualizations

Sr-82 Decay Pathway

The decay of **Strontium-82** to stable Krypton-82 is a two-step process, which forms the basis of the Sr-82/Rb-82 generator.

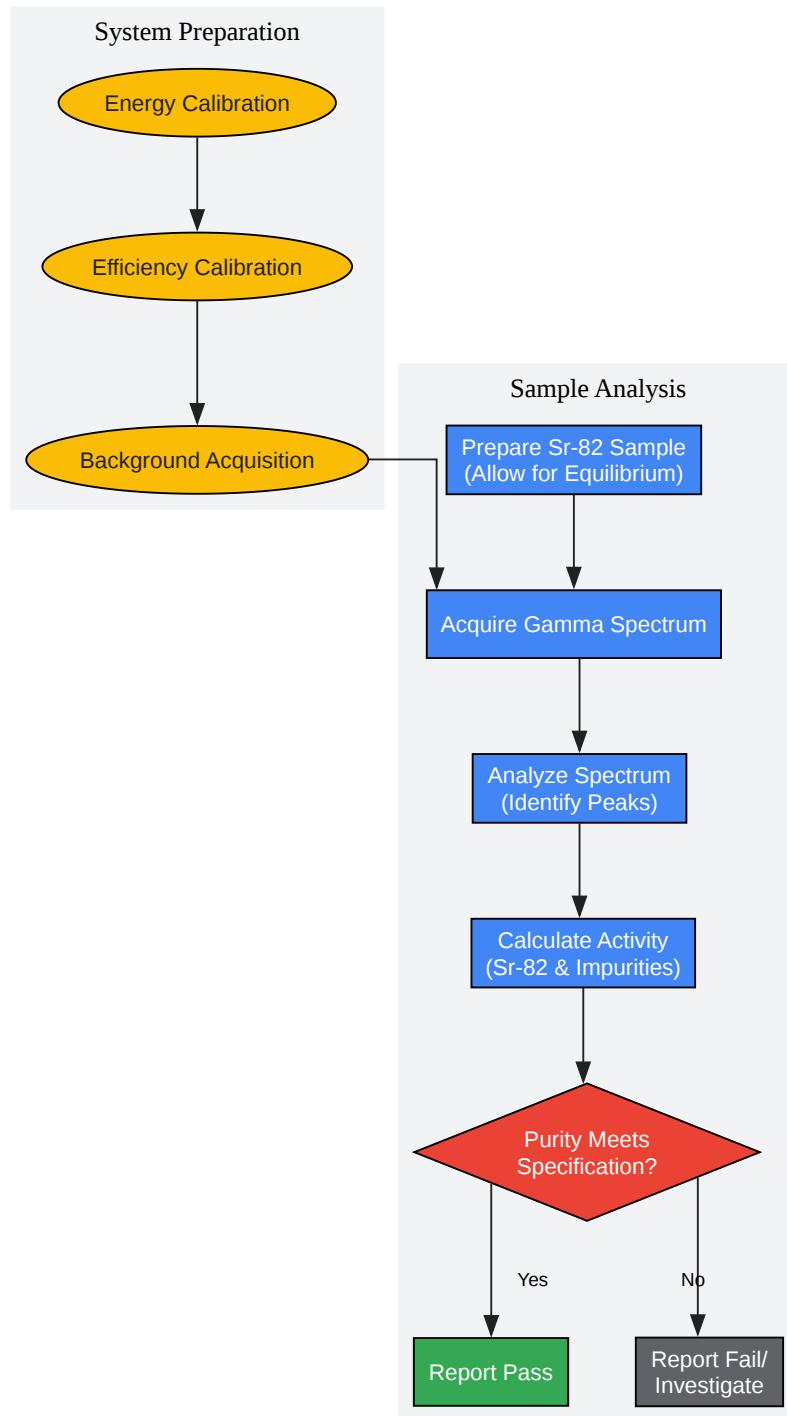


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Diagram 1: Simplified decay scheme of **Strontium-82** to stable Krypton-82.

Gamma Spectroscopy Workflow for Sr-82 Purity

The logical flow for determining radionuclidic purity follows a standardized procedure from calibration to final reporting.



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